

A Comprehensive Guide to Methyl 2-hydroxy-2-methoxyacetate: Nomenclature and Synonyms

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Compound of Interest

Compound Name: **Methyl 2-Hydroxy-2-methoxyacetate**

Cat. No.: **B034612**

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For researchers, scientists, and professionals in drug development, precise chemical identification is paramount. This document provides a detailed overview of the nomenclature for the chemical compound **Methyl 2-hydroxy-2-methoxyacetate**, including its IUPAC name and a comprehensive list of known synonyms.

The officially recognized IUPAC name for this compound is **methyl 2-hydroxy-2-methoxyacetate**[\[1\]](#)[\[2\]](#)[\[3\]](#). This systematic name accurately describes the molecular structure of the compound, which is an ester.

Chemical Identity

| Property | Value |
|-------------------|--|
| IUPAC Name | methyl 2-hydroxy-2-methoxyacetate [1] [2] [3] |
| CAS Number | 19757-97-2 [1] [2] [4] [5] [6] [7] |
| Molecular Formula | C4H8O4 [2] [4] [5] [6] |
| Molecular Weight | 120.10 g/mol [1] [2] [4] |
| InChI Key | OVJJVYHDJVQFSF-UHFFFAOYSA-N [1] [2] [6] |
| SMILES | COC(C(=O)OC)O [1] [2] |

Synonyms

A variety of synonyms for **Methyl 2-hydroxy-2-methoxyacetate** are used in literature and commercial listings. The following table summarizes these alternative names to aid in comprehensive database searches and literature review.

| Synonym |
|--|
| 2-Hydroxy-2-methoxyacetic acid methyl ester[1][5][7][8][9] |
| Acetic acid, 2-hydroxy-2-methoxy-, methyl ester[1][5][9] |
| Acetic acid, hydroxymethoxy-, methyl ester[5][7][9] |
| Glycolic acid, methoxy-, methyl ester[5][9] |
| Glyoxylic acid methyl ester methyl hemiacetal[1][2][5][7] |
| GMHA[1][5][7][8] |
| Methyl glyoxylate methyl hemiacetal[1][5][9] |
| methyl (hydroxymethoxy)acetate[8][9] |
| methyl hydroxy(methoxy)acetate[6] |
| Zolpidem Impurity 15[7][8] |

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